

6-Bromo-2-benzothiazolinone chemical properties and structure

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Compound of Interest

Compound Name: 6-Bromo-2-benzothiazolinone

Cat. No.: B1266275

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An In-depth Technical Guide to 6-Bromo-2-benzothiazolinone

For researchers, scientists, and professionals in drug development, this guide provides a comprehensive overview of the chemical properties, structure, and synthesis of **6-Bromo-2-benzothiazolinone**. This compound serves as a significant building block in the synthesis of various biologically active molecules.

Core Chemical Properties and Structure

6-Bromo-2-benzothiazolinone is an organic compound featuring a heterocyclic benzothiazole ring system.^[1] Typically appearing as a white to off-white crystalline powder, its chemical identity is well-defined by several key parameters.^[2] The presence of a bromine atom at the 6-position enhances its electrophilic properties, making it a useful reagent in nucleophilic substitution reactions.^[1]

Structural Identifiers

The structural formula and key identifiers for **6-Bromo-2-benzothiazolinone** are detailed below.

Identifier	Value
IUPAC Name	6-bromo-3H-1,3-benzothiazol-2-one[3]
Synonyms	2(3H)-Benzothiazolone, 6-bromo-; 6-Bromobenzo[d]thiazol-2(3H)-one[1][4]
CAS Number	62266-82-4[2]
Molecular Formula	C ₇ H ₄ BrNOS[1][4][5]
SMILES	<chem>O=C1NC=2C(S1)=CC(Br)=CC2</chem> [1]
InChI	InChI=1S/C7H4BrNOS/c8-4-1-2-5-6(3-4)11-7(10)9-5/h1-3H,(H,9,10)[1]
InChIKey	HECJMTPEVWQFCY-UHFFFAOYSA-N[1]

Physicochemical Data

Quantitative physical and chemical data for **6-Bromo-2-benzothiazolinone** are summarized in the following table.

Property	Value
Molecular Weight	230.08 g/mol [5]
Melting Point	229-233 °C[2]
Density	1.7496 g/cm ³ at 25°C[2]
Appearance	White to off-white crystalline powder[2]
Solubility	Moderately soluble in organic solvents[1]
Purity (Typical)	>97% (GC), 98%[1][6]

Experimental Protocols

The following section details a common laboratory-scale synthesis for **6-Bromo-2-benzothiazolinone**.

Synthesis of 6-Bromo-2-benzothiazolinone from 3H-benzothiazol-2-one[2]

Objective: To synthesize **6-bromo-2-benzothiazolinone** via bromination of 3H-benzothiazol-2-one.

Materials:

- 3H-benzothiazol-2-one (5 g, 33.1 mmol)
- Bromine (5.1 mL, 99.2 mmol)
- Dichloromethane (DCM) (200 mL)
- Ether

Procedure:

- A solution of 3H-benzothiazol-2-one is prepared by dissolving 5 g in 200 mL of dichloromethane (DCM).
- Bromine (5.1 mL) is added dropwise to the solution.
- The reaction mixture is stirred at room temperature for a period of 3 hours.
- Upon completion of the reaction, a precipitate forms. This precipitate is collected via filtration.
- The collected solid is washed with ether.
- The product is then dried to yield the target compound, **6-bromo-2-benzothiazolinone**, as a white powder.

Results:

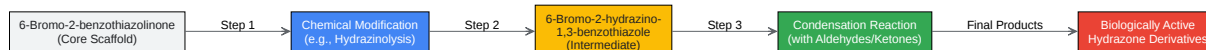
- Yield: 6.85 g (90%)
- Characterization:

- ^1H NMR (300 MHz, CDCl_3): δ 7.03 (d, 1H, J = 8.9 Hz), 7.43 (dd, 1H, J = 1.7 Hz, 8.9 Hz), 7.85 (d, 1H, J = 1.7 Hz).
- Mass Spectra (ESI+): m/z 229.8 $[\text{M} + \text{H}^{79}\text{Br}]^+$ and 231.7 $[\text{M} + \text{H}^{81}\text{Br}]^+$.

Synthetic Utility and Biological Relevance

While **6-Bromo-2-benzothiazolinone** itself is primarily recognized as a chemical intermediate, its derivatives are of significant interest in medicinal chemistry.[1][7] The benzothiazole scaffold is a "privileged structure" known to interact with various biological targets.[8] Derivatives synthesized from the related 6-bromo-2-hydrazino-1,3-benzothiazole have shown notable potential as anticancer and antimicrobial agents.[8][9] The 6-bromo substitution can enhance the biological activity of these resulting compounds.[9]

The workflow below illustrates the role of the 6-bromobenzothiazole core as a foundational scaffold for developing more complex, biologically active hydrazone derivatives.



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Caption: Synthetic pathway from the core scaffold to active derivatives.

This pathway highlights the strategic importance of **6-Bromo-2-benzothiazolinone** and its analogs as starting materials in the discovery of novel therapeutic agents. Its reactive nature facilitates the generation of diverse chemical libraries for biological screening.[1][7]

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